

Ecdysone Receptor as a Target for Insecticides: A Technical Guide

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Compound of Interest

Compound Name: *Insecticidal agent 18*

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Executive Summary

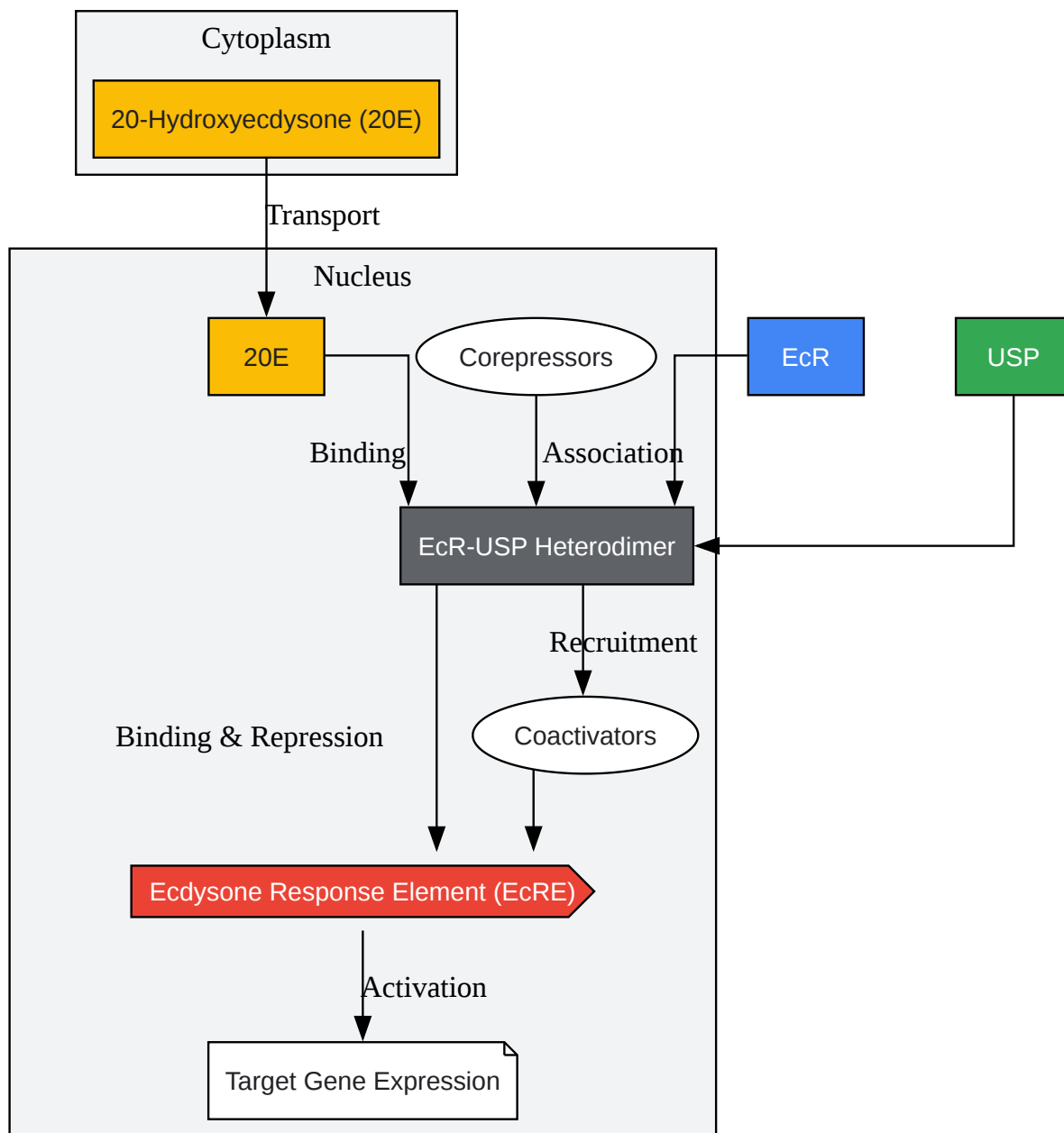
The insect ecdysone receptor (EcR) represents a highly attractive and validated target for the development of selective and environmentally benign insecticides. As a nuclear receptor crucial for insect growth, development, and metamorphosis, its disruption offers a potent mechanism for pest control. This technical guide provides an in-depth overview of the ecdysone signaling pathway, the mechanism of action of insecticides targeting the EcR, quantitative data on their efficacy, and detailed experimental protocols for their evaluation. The primary focus is on the bisacylhydrazine (BAH) class of non-steroidal ecdysone agonists, which have been successfully commercialized.

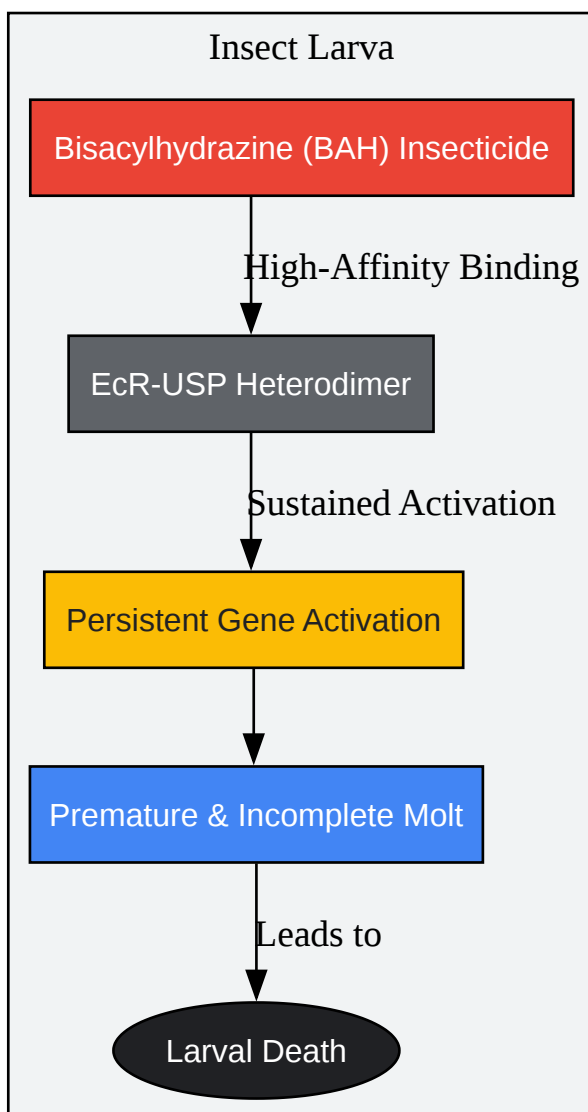
The Ecdysone Receptor Signaling Pathway

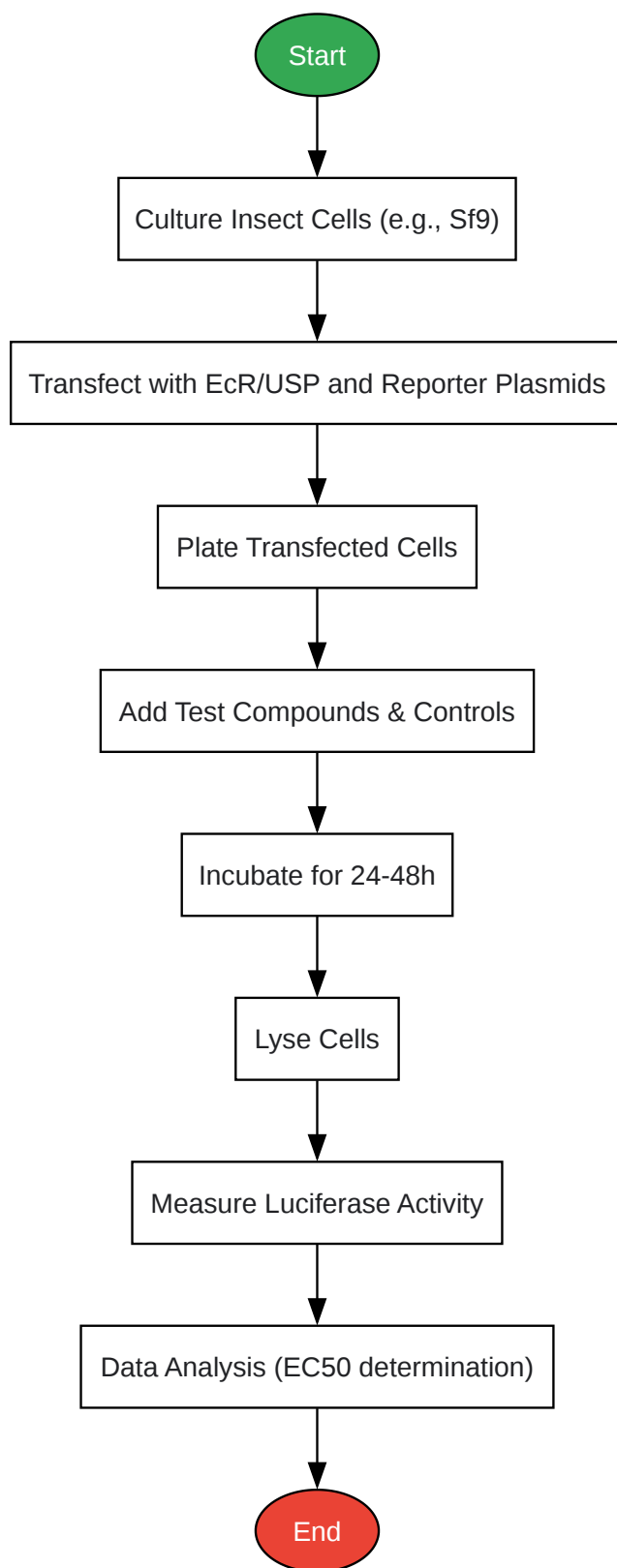
In insects, the steroid hormone 20-hydroxyecdysone (20E) is the principal molting hormone that orchestrates key developmental transitions. The physiological effects of 20E are mediated by the ecdysone receptor, a heterodimer composed of the Ecdysone Receptor (EcR) and the Ultraspiracle protein (USP), an ortholog of the vertebrate retinoid X receptor (RXR).^{[1][2][3][4]}

The EcR-USP heterodimer functions as a ligand-activated transcription factor. In the absence of 20E, the heterodimer may bind to ecdysone response elements (EcREs) on the DNA and repress gene expression.^[4] Upon binding of 20E to the ligand-binding pocket of the EcR subunit, the receptor complex undergoes a conformational change.^[4] This change leads to the

recruitment of transcriptional coactivators and the initiation of a transcriptional cascade that regulates the expression of genes involved in molting and metamorphosis.[5][6] This process is essential for the shedding of the old cuticle and the formation of a new one, as well as other developmental processes.[4]







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